

Comparative biological evaluation of substituted hydrazinecarbothioamides

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Compound of Interest

Compound Name:	<i>N</i> -(4-Bromophenyl)hydrazinecarbothioamide
CAS No.:	2646-31-3
Cat. No.:	B1225378

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A Comprehensive Comparative Guide to the Biological Activities of Substituted Hydrazinecarbothioamides

Substituted hydrazinecarbothioamides, a class of organic compounds characterized by the presence of a thioamide group attached to a hydrazine moiety, have garnered significant attention in medicinal chemistry. Their versatile structure allows for a wide range of chemical modifications, leading to a diverse array of biological activities. This guide provides a comparative evaluation of the antimicrobial, antifungal, antioxidant, anticancer, and anti-inflammatory properties of various substituted hydrazinecarbothioamides, supported by experimental data and detailed methodologies.

Antimicrobial and Antifungal Activity

Hydrazinecarbothioamide derivatives have demonstrated notable efficacy against a spectrum of bacterial and fungal pathogens. The antimicrobial activity is often attributed to the presence

of the toxophoric N-C=S group. The nature and position of substituents on the aromatic rings play a crucial role in modulating this activity.

Comparative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of various substituted hydrazinecarbothioamides against different microbial strains. Lower MIC values indicate higher antimicrobial potency.

Compound ID	Substituent (R)	Staphylococcus aureus (MIC in µg/mL)	Escherichia coli (MIC in µg/mL)	Pseudomonas aeruginosa (MIC in µg/mL)	Candida albicans (MIC in µg/mL)	Reference
1	4-chlorophenyl	32	>128	>128	64	[1]
2	2,4-difluorophenyl	32	64	128	32	[1]
3	4-nitrophenyl	12.5	25	50	12.5	[2]
4	4-bromophenyl	6.25	12.5	25	6.25	[2]
5	2-hydroxyphenyl	64	>128	>128	128	[3]

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution Method

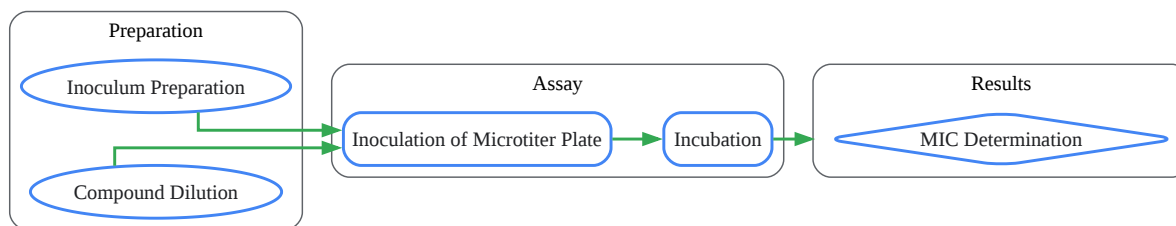
This method determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Materials:

- Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi)
- 96-well microtiter plates
- Microbial cultures (adjusted to 0.5 McFarland standard)
- Test compounds (dissolved in a suitable solvent like DMSO)
- Positive control (standard antibiotic/antifungal)
- Negative control (broth with solvent)
- Microplate reader

Procedure:

- Prepare serial two-fold dilutions of the test compounds in the appropriate broth in the wells of a 96-well plate. The final volume in each well should be 100 μ L.
- Inoculate each well with 100 μ L of the microbial suspension, resulting in a final volume of 200 μ L and a 1:1 dilution of the compound.
- Include a positive control (broth with microbial suspension and a standard antimicrobial agent) and a negative control (broth with microbial suspension and the solvent used to dissolve the compounds).
- Incubate the plates at 37°C for 24 hours for bacteria and at 35°C for 48 hours for fungi.
- After incubation, determine the MIC by visually inspecting for turbidity or by measuring the absorbance at 600 nm using a microplate reader. The MIC is the lowest concentration of the compound at which no visible growth is observed.^[4]



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General workflow for antimicrobial screening.

Antioxidant Activity

Many hydrazinecarbothioamide derivatives exhibit significant antioxidant properties, primarily through their ability to scavenge free radicals. The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate this activity.

Comparative Antioxidant Data

The following table presents the half-maximal inhibitory concentration (IC₅₀) values for the DPPH radical scavenging activity of selected hydrazinecarbothioamides. Lower IC₅₀ values indicate stronger antioxidant activity.

Compound ID	Substituent (R)	DPPH Scavenging IC50 (μM)	Reference
6	4-(phenylsulfonyl)phenyl	39.39	[5]
7	4-(4-chlorophenylsulfonyl)phenyl	39.79	[5]
8	4-(4-bromophenylsulfonyl)phenyl	42.32	[5]
BHA	Butylated hydroxyanisole (Standard)	51.62	[5]
AA	Ascorbic Acid (Standard)	107.67	[5]

Experimental Protocol: DPPH Radical Scavenging Assay

This spectrophotometric assay measures the ability of a compound to donate a hydrogen atom or an electron to the stable DPPH radical.

Materials:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution (0.1 mM in methanol)
- Test compounds (dissolved in methanol)
- Methanol
- Spectrophotometer

Procedure:

- Prepare different concentrations of the test compounds in methanol.

- Add 1 mL of each compound solution to 3 mL of the DPPH solution.
- Shake the mixture and allow it to stand at room temperature in the dark for 30 minutes.
- Measure the absorbance of the solution at 517 nm against a methanol blank.
- A control is prepared using 1 mL of methanol instead of the compound solution.
- The percentage of DPPH radical scavenging activity is calculated using the following formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$
- The IC₅₀ value, the concentration of the compound that scavenges 50% of the DPPH radicals, is determined by plotting the percentage of inhibition against the compound concentration.^{[6][7]}

Anticancer Activity

Substituted hydrazinecarbothioamides have been investigated for their cytotoxic effects against various cancer cell lines. The mechanism of action often involves the induction of apoptosis or cell cycle arrest.

Comparative Anticancer Data

The following table shows the half-maximal inhibitory concentration (IC₅₀) values of representative hydrazinecarbothioamides against different human cancer cell lines.

Compound ID	Substituent (R)	HeLa (Cervical Cancer) IC50 (μM)	A549 (Lung Cancer) IC50 (μM)	MCF-7 (Breast Cancer) IC50 (μM)	Reference
9	5-nitro-2-furyl	5.2	8.1	6.5	[8]
10	4-methoxyphenyl	2.5	4.3	3.1	[9]
11	3,4,5-trimethoxyphenyl	1.8	3.5	2.2	[10]
Cisplatin	(Standard)	9.8	12.4	15.6	[11]

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

Materials:

- Human cancer cell lines
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well plates
- Test compounds (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS)
- DMSO

Procedure:

- Seed the cells in a 96-well plate at a density of 5×10^3 to 1×10^4 cells per well and incubate for 24 hours to allow for cell attachment.
- Treat the cells with various concentrations of the test compounds and incubate for 48-72 hours.
- After the incubation period, add 20 μ L of MTT solution to each well and incubate for another 4 hours at 37°C.
- Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- The percentage of cell viability is calculated relative to untreated control cells.
- The IC₅₀ value, the concentration of the compound that inhibits 50% of cell growth, is determined from the dose-response curve.

Anti-inflammatory Activity

The anti-inflammatory potential of hydrazinecarbothioamides has been evaluated using various in vitro and in vivo models. A common in vitro method involves measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.

Comparative Anti-inflammatory Data

The following table displays the IC₅₀ values for the inhibition of NO production by selected hydrazinecarbothioamides in LPS-stimulated RAW 264.7 macrophage cells.

Compound ID	Substituent (R)	NO Production Inhibition IC50 (μM)	Reference
12	4-chlorophenyl	2.99	[12]
13	4-bromophenyl	3.27	[12]
14	4-(trifluoromethyl)phenyl	1.12	[12]
Dexamethasone	(Standard)	14.20	[12]

Experimental Protocol: Nitric Oxide (NO) Inhibition Assay

This assay measures the amount of nitrite, a stable product of NO, in the cell culture supernatant using the Griess reagent.

Materials:

- RAW 264.7 macrophage cells
- Complete cell culture medium
- 96-well plates
- Lipopolysaccharide (LPS)
- Test compounds
- Griess reagent (A: 1% sulfanilamide in 5% phosphoric acid, B: 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water)

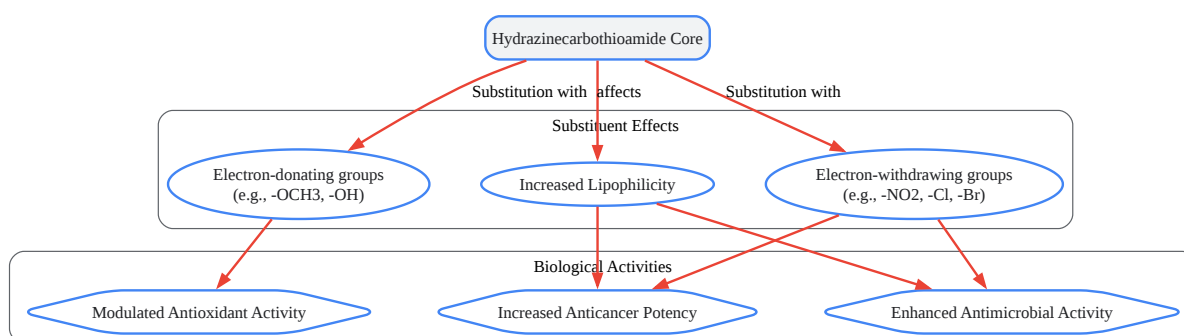
Procedure:

- Seed RAW 264.7 cells in a 96-well plate and incubate for 24 hours.
- Pre-treat the cells with various concentrations of the test compounds for 1 hour.

- Stimulate the cells with LPS (1 $\mu\text{g/mL}$) and incubate for another 24 hours.
- Collect 50 μL of the cell culture supernatant from each well.
- Add 50 μL of Griess reagent A to the supernatant, followed by 50 μL of Griess reagent B.
- Incubate for 10 minutes at room temperature.
- Measure the absorbance at 540 nm.
- The concentration of nitrite is determined from a standard curve prepared with sodium nitrite.
- The percentage of NO inhibition is calculated relative to the LPS-stimulated control group.

Structure-Activity Relationship (SAR)

The biological activity of substituted hydrazinecarbothioamides is significantly influenced by the nature and position of the substituents on the aromatic rings.



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Structure-activity relationship summary.

Generally, the presence of electron-withdrawing groups such as nitro (-NO₂) and halogens (-Cl, -Br) on the phenyl ring tends to enhance antimicrobial and anticancer activities.^[2] Conversely, electron-donating groups like methoxy (-OCH₃) and hydroxyl (-OH) can contribute to increased antioxidant potential. The overall lipophilicity of the molecule also plays a critical role in its ability to penetrate cell membranes and exert its biological effect.

This guide provides a foundational understanding of the comparative biological evaluation of substituted hydrazinecarbothioamides. Researchers and drug development professionals can use this information to guide the design and synthesis of new derivatives with enhanced therapeutic potential. Further investigations are warranted to elucidate the precise mechanisms of action and to evaluate the in vivo efficacy and safety of these promising compounds.

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